

Biological Activity of 1,3-Difluoro-2-propanol Derivatives: A Comparative Analysis

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Compound of Interest

Compound Name: 1,3-Difluoro-2-propanol

Cat. No.: B128796

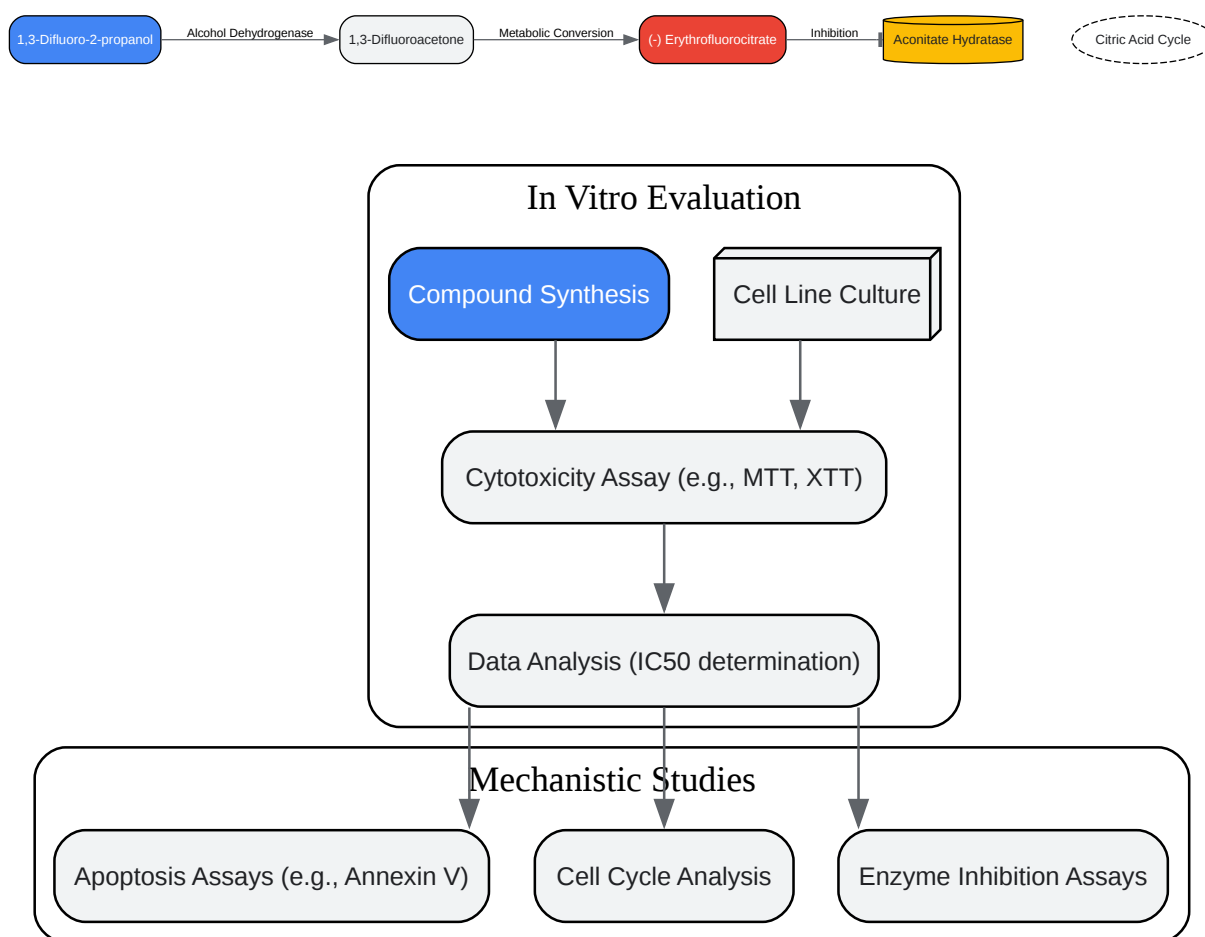
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A comprehensive review of available scientific literature reveals a significant gap in the exploration of the biological activities of **1,3-difluoro-2-propanol** derivatives. While the parent compound, **1,3-difluoro-2-propanol**, is well-documented as a metabolic poison, detailed comparative studies on a series of its derivatives are notably absent from publicly accessible research. This guide, therefore, summarizes the known biological effects of **1,3-difluoro-2-propanol** and provides a comparative overview of structurally related fluorinated compounds to offer insights for researchers, scientists, and drug development professionals.

1,3-Difluoro-2-propanol: The Parent Compound

1,3-Difluoro-2-propanol is primarily recognized for its toxicity, functioning as a potent rodenticide. Its mechanism of action involves the disruption of the citric acid cycle, a fundamental metabolic pathway for cellular energy production.

Metabolic Pathway and Toxicity of 1,3-Difluoro-2-propanol



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